

Personal protective equipment for handling D(-)-2-Aminobutyric acid

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Compound of Interest

Compound Name: D(-)-2-Aminobutyric acid

Cat. No.: B556109

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Essential Safety and Handling Guide for D(-)-2-Aminobutyric Acid

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling and disposal of **D(-)-2-Aminobutyric acid** (CAS No. 2623-91-8). Adherence to these guidelines is essential for ensuring laboratory safety and proper chemical management.

Personal Protective Equipment (PPE)

When handling **D(-)-2-Aminobutyric acid**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.^{[1][2][3]}

Protection Type	Specific Requirement	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[4]	To protect eyes from dust particles and potential splashes, preventing serious eye irritation.[2][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact which can cause irritation.[2][3]
Body Protection	Laboratory coat or appropriate protective clothing.	To protect skin and personal clothing from contamination.[3][4]
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[4] If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used.[3]	To prevent inhalation of dust particles which can cause respiratory irritation.[2][3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for minimizing exposure and ensuring safety during the handling of **D(-)-2-Aminobutyric acid**.

1. Preparation:

- Ensure the work area is well-ventilated.[1][2] A chemical fume hood should be used when handling larger quantities or if there is a potential for dust generation.
- Confirm that an eyewash station and safety shower are readily accessible.
- Assemble all necessary PPE as outlined in the table above.

- Have a chemical spill kit readily available.

2. Handling:

- Wear all required PPE before handling the chemical.
- Avoid direct contact with skin and eyes.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Weigh and transfer the chemical in a designated area, preferably within a fume hood or ventilated enclosure.
- Wash hands thoroughly after handling.[\[1\]](#)

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[4\]](#)

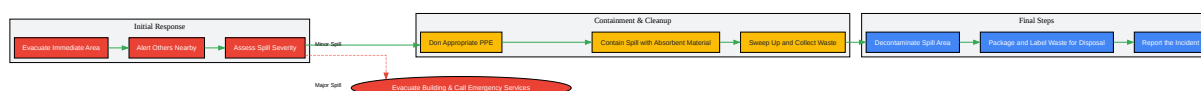
Disposal Plan

Proper disposal of **D(-)-2-Aminobutyric acid** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[\[4\]](#)
- **Regulatory Compliance:** Consult and adhere to all local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[\[4\]](#)
- **Waste Collection:** Collect waste material, including any contaminated PPE and spill cleanup materials, in a suitable, labeled, and sealed container.
- **Disposal Route:** Dispose of the contents and container at an approved waste disposal plant.
[\[1\]](#)[\[2\]](#) Do not allow the chemical to enter drains or waterways.[\[1\]](#)

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, a clear and immediate response is necessary to contain the situation and prevent exposure.



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Caption: Workflow for handling a chemical spill of **D(-)-2-Aminobutyric acid**.

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